

Pyridine-2,6-diethanol: A Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: **Pyridine-2,6-diethanol**

Cat. No.: **B085852**

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An In-depth Technical Guide on the Core Chemical Structure and Properties of **Pyridine-2,6-diethanol** for Researchers, Scientists, and Drug Development Professionals.

Introduction

Pyridine-2,6-diethanol, with the CAS number 1077-36-7, is a disubstituted pyridine derivative. [1][2] Its structure, featuring a central pyridine ring with two ethanol substituents at the 2 and 6 positions, makes it a subject of interest in coordination chemistry and as a potential building block in the synthesis of more complex molecules. This technical guide provides a summary of the available chemical and physical properties of **pyridine-2,6-diethanol**. It is important to distinguish this compound from the closely related and more extensively documented pyridine-2,6-dimethanol (CAS 1195-59-1). This guide will focus exclusively on the available data for **pyridine-2,6-diethanol**.

Chemical Structure and Properties

The chemical structure of **pyridine-2,6-diethanol** consists of a pyridine ring with ethanol groups attached to the carbon atoms at the 2 and 6 positions. The IUPAC name for this compound is 2-[6-(2-hydroxyethyl)pyridin-2-yl]ethanol.[1][2]

Table 1: Chemical Identifiers and Computed Properties of **Pyridine-2,6-diethanol**[1][2]

Property	Value
Molecular Formula	C ₉ H ₁₃ NO ₂
Molecular Weight	167.20 g/mol
CAS Number	1077-36-7
IUPAC Name	2-[6-(2-hydroxyethyl)pyridin-2-yl]ethanol
Canonical SMILES	C1=CC(=NC(=C1)CCO)CCO
InChI Key	VSZWBJJFJGROCO-UHFFFAOYSA-N
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	4
Topological Polar Surface Area	53.4 Å ²

Table 2: Physical Properties of **Pyridine-2,6-diethanol**[[1](#)]

Property	Value
Boiling Point	307°C at 760 mmHg
Density	1.166 g/cm ³
Flash Point	139.5°C

Note: Detailed experimental data on properties such as melting point and solubility for **pyridine-2,6-diethanol** are not readily available in the cited literature. The closely related compound, pyridine-2,6-dimethanol, is a white to off-white crystalline solid with a melting point of 112-115°C and is soluble in water.[[3](#)][[4](#)][[5](#)][[6](#)][[7](#)]

Spectral Data

Comprehensive experimental spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **pyridine-2,6-diethanol** is not available in the reviewed scientific literature. For the related compound, pyridine-2,6-dimethanol, the ¹H NMR spectrum in CDCl₃ shows signals at δ 7.70 (t,

$J=7.6$ Hz, 1H), 7.20 (d, $J=7.7$ Hz, 2H), and 4.78 (s, 4H).[6] The FT-IR spectrum of pyridine-2,6-dimethanol shows a characteristic O-H band around 3360 cm^{-1} .[8]

Experimental Protocols

Detailed and verified experimental protocols for the synthesis of **pyridine-2,6-diethanol** are not described in the available scientific literature. General synthetic strategies for disubstituted pyridines could potentially be adapted for its synthesis.

Applications in Drug Development and Research

The pyridine moiety is a common scaffold in many pharmaceutical compounds due to its ability to form hydrogen bonds and its bioisosteric relationship with other functional groups.[9][10] Pyridine derivatives have shown a wide range of biological activities, including antimicrobial and anticancer properties.[11][12][13] However, specific studies on the biological activity, medicinal applications, or involvement in signaling pathways of **pyridine-2,6-diethanol** have not been found in the reviewed literature.

The ethanol side chains of **pyridine-2,6-diethanol** offer potential sites for further functionalization, suggesting its utility as a precursor for more complex molecules in drug discovery and materials science.

Coordination Chemistry

The nitrogen atom of the pyridine ring and the oxygen atoms of the two hydroxyl groups in **pyridine-2,6-diethanol** provide potential coordination sites, suggesting its role as a tridentate ligand in coordination chemistry. While the coordination chemistry of the related pyridine-2,6-dimethanol is well-documented, forming complexes with various metal ions,[14] specific studies on the coordination complexes of **pyridine-2,6-diethanol** are not readily available.

Conclusion

Pyridine-2,6-diethanol is a disubstituted pyridine with potential applications in chemical synthesis and coordination chemistry. However, there is a significant lack of comprehensive experimental data regarding its physical properties, spectral characteristics, and synthesis. Furthermore, its biological activity and potential applications in drug development remain

unexplored. Further research is required to fully characterize this compound and to investigate its potential uses.

Mandatory Visualization

Due to the lack of available information on signaling pathways, detailed experimental workflows, or established logical relationships for **pyridine-2,6-diethanol** in the scientific literature, a meaningful diagram using Graphviz (DOT language) that meets the specified requirements cannot be generated at this time. The creation of a diagram would require data that is not present in the search results.

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